

Application Note: Determination of Benzene and Total Aromatics in Gasoline by ASTM D5769

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Compound of Interest

Compound Name: (3-Methyldecan-2-yl)benzene

Cat. No.: B15444578

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Introduction

This application note outlines the standardized procedure for the determination of benzene, toluene, other specific aromatic compounds, and total aromatics in finished motor gasoline. The methodology follows the ASTM D5769 standard test method, which employs gas chromatography/mass spectrometry (GC/MS). This method is crucial for assessing product quality and ensuring compliance with fuel regulations.^{[1][2][3][4]} The procedure is applicable to gasoline that may contain oxygenated blending components, as common oxygenates do not interfere with the analysis.^{[2][3][4][5]}

The ASTM D5769 method has been validated for the following concentration ranges in liquid volume percent:

- Benzene: 0.1% to 4%^{[1][3][4]}
- Toluene: 1% to 13%^{[1][3][4]}
- Total (C6 to C12) aromatics: 10% to 42%^{[1][3][4]}

Results are typically reported to the nearest 0.01% for benzene and 0.1% for other aromatics by liquid volume.^{[1][3][4]}

Experimental Protocols

The following sections detail the necessary apparatus, reagents, and procedural steps for the successful implementation of the ASTM D5769 method.

1. Apparatus

- Gas Chromatograph (GC): Equipped with a capillary split/splitless injector and capable of temperature programming.
- Mass Spectrometer (MS): A mass selective detector capable of scanning from m/z 35 to 250. The GC/MS system should be capable of selectively monitoring specific ions.
- GC Column: A dimethylpolysiloxane wall-coated open-tubular (WCOT) column is typically used. An example is a 60 m x 0.25 mm, 1.0 μ m film thickness column.
- Autosampler: Recommended for reproducible injections.
- Data System: A computer with software capable of controlling the GC/MS, acquiring data, and performing quantitation. The software should allow for the integration of peak areas for specific ions and perform linear or quadratic regression for calibration.[\[6\]](#)

2. Reagents and Materials

- Carrier Gas: Helium or hydrogen of high purity (99.999% or higher).[\[6\]](#)
- Reagents:
 - Internal Standards: Deuterated analogs of the target analytes are used for their similar chromatographic behavior.[\[1\]](#)[\[5\]](#)[\[7\]](#) Commonly used internal standards include:
 - Benzene-d6
 - Ethylbenzene-d10
 - Naphthalene-d8
 - Toluene-d8 (optional, but recommended)[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Calibration Standards: High purity ($\geq 99\%$) aromatic hydrocarbons for the preparation of calibration solutions.[1][6] A list of common calibration compounds is provided in the data tables.
- Solvents: Reagent-grade 2,2,4-trimethylpentane (isooctane), n-heptane, or other suitable solvents for dilution.[6]
- Vials and Caps: 2 mL autosampler vials with PTFE-lined septa.

3. Sample and Standard Preparation

- Calibration Standards:
 - Prepare a stock standard solution containing all the aromatic compounds of interest.
 - Perform a serial dilution of the stock standard to create a minimum of five calibration levels that bracket the expected concentration range of the samples.[5]
 - Add a known amount of the internal standard mixture to each calibration standard.
- Sample Preparation:
 - Accurately weigh a known amount of the gasoline sample into a clean vial.
 - Add a precise volume or weight of the internal standard mixture to the sample.[8]
 - Thoroughly mix the sample.
 - Transfer an aliquot to an autosampler vial for analysis.

4. GC/MS Analysis

- Instrument Conditions: Set up the GC/MS with the appropriate parameters. An example of typical conditions is provided in the table below.
- Calibration: Analyze the prepared calibration standards to generate a calibration curve for each compound. The correlation coefficient (R^2) for each curve should be 0.99 or better.[7]
- Sample Analysis: Inject the prepared gasoline sample into the GC/MS system.

- Data Acquisition: Acquire data in full scan mode or by using selected ion monitoring (SIM) for characteristic ions of the target aromatics and internal standards.

5. Data Analysis and Calculation

- Identify the aromatic compounds in the sample chromatogram by comparing their retention times with those of the calibration standards.
- Integrate the peak areas of the characteristic ions for each calibrated aromatic compound and its corresponding internal standard.
- Calculate the concentration of each aromatic compound in the sample using the calibration curve.
- The total aromatics content is the sum of the concentrations of all identified and quantified aromatic compounds.
- Results are reported in volume percent, which requires conversion from mass percent using the density of each component and the sample.

Data Presentation

The following tables provide examples of typical instrument conditions and quantitative results obtained from the analysis of a quality control sample.

Table 1: Example GC/MS Operating Conditions

Parameter	Value
Injector	Split/Splitless
Injector Temperature	250 °C
Injection Volume	0.2 µL
Split Ratio	250:1
Column	SCION-1MS, 60m x 0.25mm, 1.0µm
Oven Program	60°C (0 min), 3°C/min to 120°C (0 min), 10°C/min to 250°C
Carrier Gas	Helium, 35 cm/sec linear velocity
MS Transfer Line	270 °C
Ion Source Temp.	220 °C
Ionization Mode	Electron Ionization (EI)
Scan Mode	Full Scan

This table presents example conditions and may need to be optimized for different instrument configurations.[\[5\]](#)

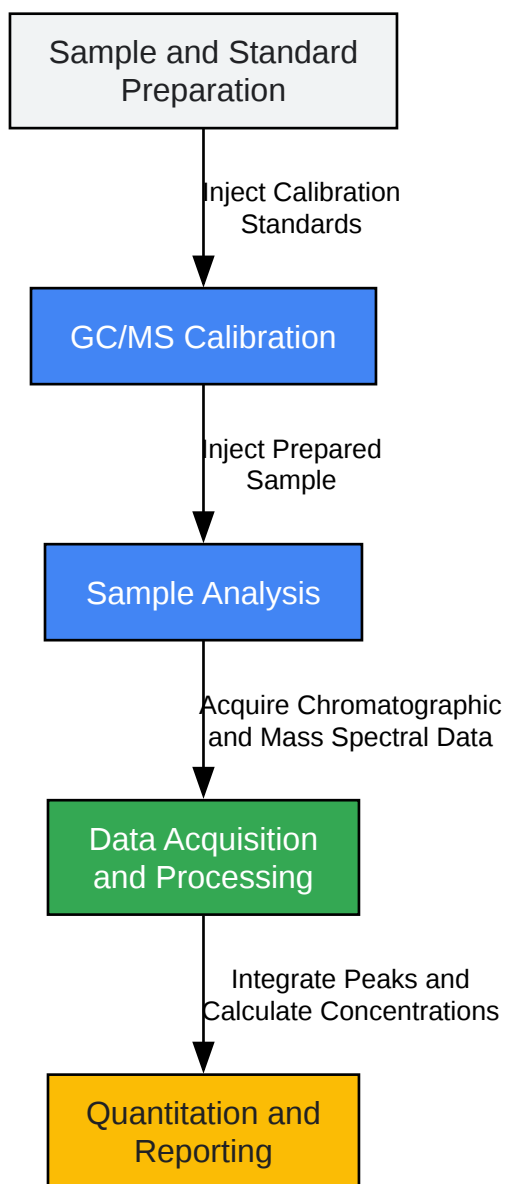
Table 2: Quantitative Results for a Quality Control Sample

Compound	Certified Conc. (%)	Measured Conc. (%)
Benzene	1.000	1.001
Toluene	9.000	9.092
Ethylbenzene	2.970	2.826
m-Xylene	2.997	2.913
o-Xylene	2.946	2.878
1,2,4-Trimethylbenzene	2.946	2.640
1,2,3-Trimethylbenzene	2.983	2.836
1,2,4,5-Tetramethylbenzene	1.998	2.059
Naphthalene	1.000	1.021

Data sourced from a SCION Instruments application note. The ASTM D5769 method specifies that measured values should not deviate by more than 5% from the certified values, with exceptions for 1,2,4,5-Tetramethylbenzene and Naphthalene, which have a maximum deviation of 10%.^[5]

Workflow Diagram

The following diagram illustrates the experimental workflow for the determination of benzene and total aromatics in gasoline using ASTM D5769.



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Caption: Experimental workflow for ASTM D5769 analysis.

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